

Personal protective equipment for handling Nampt-IN-5

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Compound of Interest

Compound Name: *Nampt-IN-5*

Cat. No.: *B2955876*

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Essential Safety and Handling Guide for Nampt-IN-5

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Nampt-IN-5**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Nampt-IN-5 is a potent nicotinamide phosphoribosyltransferase (NAMPT) inhibitor.[1][2] According to the Safety Data Sheet (SDS), it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] Therefore, stringent safety measures are required during handling and disposal.

Personal Protective Equipment (PPE)

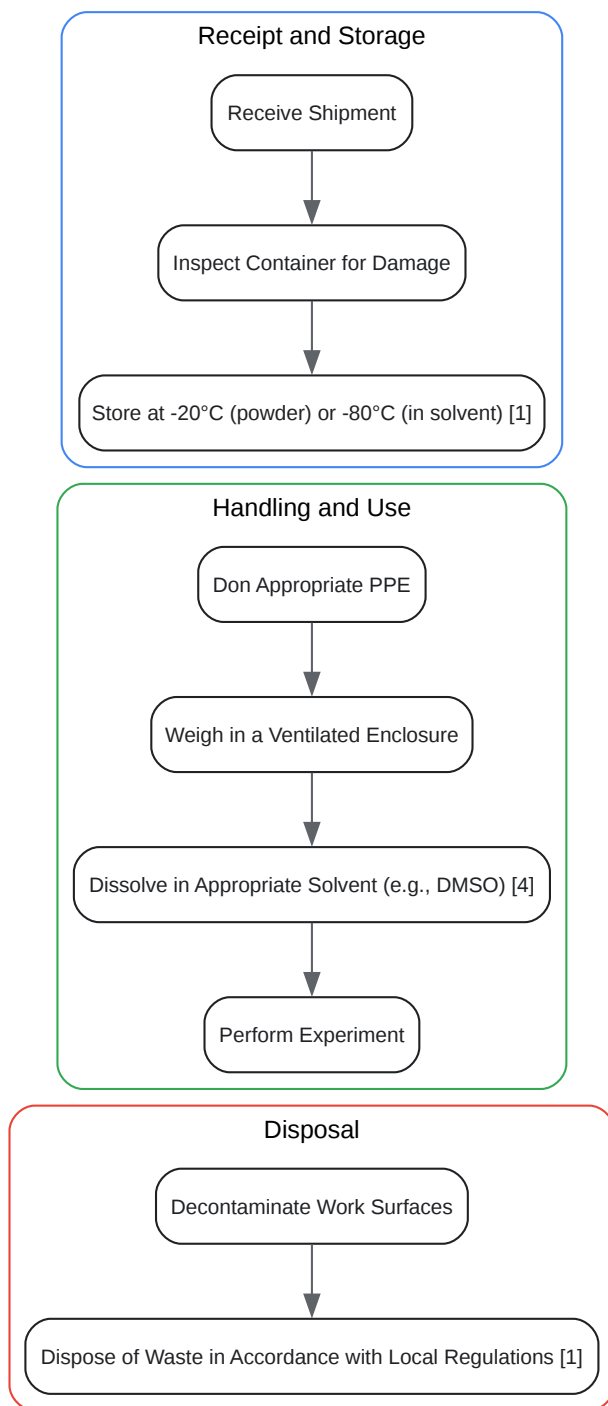
A risk assessment should be conducted to determine the specific PPE required for the planned experimental procedures. The following table summarizes the recommended PPE for handling **Nampt-IN-5**.

| Protection Type | Specific Equipment | Purpose | Standard |
|-------------------------|--|---|--|
| Eye and Face Protection | Safety glasses with side shields or tightly fitting safety goggles. A face shield may be required for splash hazards. | Protects eyes from splashes of chemicals or airborne particles. [4][5] | EN 166 or equivalent[5] |
| Skin Protection | Nitrile gloves. A standard laboratory coat should be worn and buttoned.[4] | Prevents skin contact with the chemical.[3] [4] Nitrile gloves are recommended for their chemical resistance.[4] | EN ISO 27065 for lab coats[5] |
| Respiratory Protection | Generally not required for handling small quantities in a well-ventilated area or chemical fume hood. [3] Use a certified respirator if dust or aerosols are generated. | Protects against inhalation of harmful dust or aerosols.[3][5] | Varies by region (e.g., NIOSH in the U.S., EN in Europe) |
| Foot Protection | Closed-toe shoes | Protects feet from spills. | N/A |

Standard Operating Procedure (SOP) for Handling Nampt-IN-5

The following workflow outlines the key steps for the safe handling of **Nampt-IN-5** from receipt to disposal.

Standard Operating Procedure for Nampt-IN-5 Handling

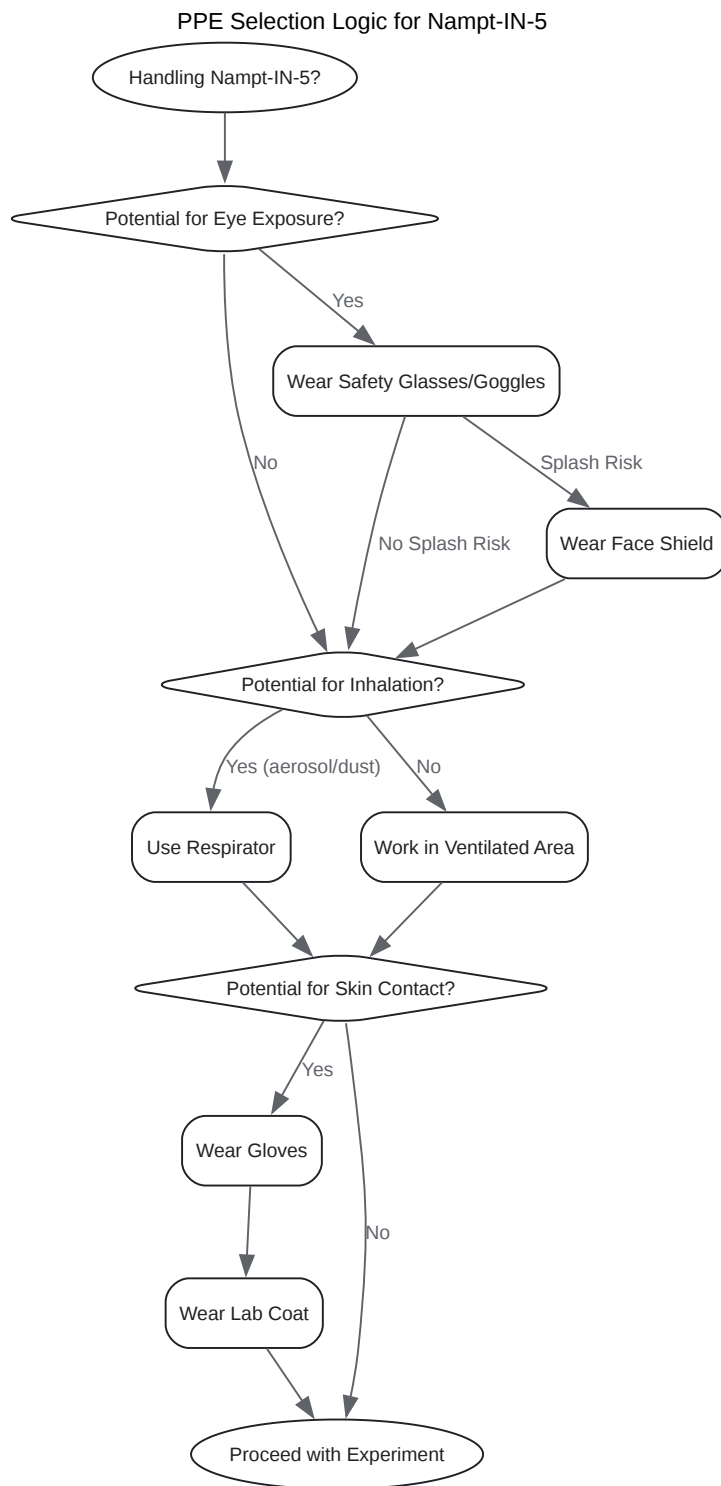


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Caption: Workflow for the safe handling of **Nampt-IN-5**.

PPE Selection Decision Process

The selection of appropriate PPE is based on a risk assessment of the potential for exposure. This diagram illustrates the decision-making process.



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Caption: Decision tree for selecting appropriate PPE.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3]
- Skin Contact: In case of contact, immediately wash skin with soap and copious amounts of water.[3] Remove contaminated clothing.[3]
- Inhalation: Remove to fresh air.[3] If not breathing, give artificial respiration.[3]
- Ingestion: If swallowed, wash out mouth with water provided person is conscious.[3] Call a physician.[3]

Storage and Disposal

Storage: Store **Nampt-IN-5** in a tightly closed container in a cool, dry, and well-ventilated area. [3] Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[1][3]

Disposal: Dispose of contents and container in accordance with local, state, and federal regulations.[3] Avoid release to the environment.[3]

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